

Application of Formoterol in Precision-Cut Lung Slice (PCLS) Culture

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Compound of Interest

Compound Name: *Formoterol*

Cat. No.: *B127741*

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Application Notes

Formoterol is a highly potent and selective long-acting β 2-adrenergic receptor agonist (LABA) recognized for its rapid onset and extended duration of action, lasting over 12 hours.[1][2] Its primary therapeutic application is as a bronchodilator for managing asthma and chronic obstructive pulmonary disease (COPD).[2][3] **Formoterol** effectively relaxes airway smooth muscle, alleviating bronchoconstriction.[1][4]

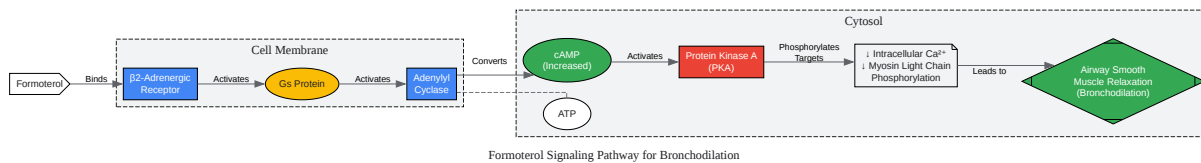
The Precision-Cut Lung Slice (PCLS) model has emerged as a critical ex vivo tool in respiratory research, bridging the gap between simplistic cell cultures and complex in vivo animal studies.[5][6] PCLS preserves the intricate three-dimensional architecture of the lung, keeping intact the native cellular composition, intercellular connections, and cell-to-matrix relationships.[5][7][8] This makes it an ideal platform for studying airway physiology, pharmacology, and disease pathogenesis in a physiologically relevant context.[5][6]

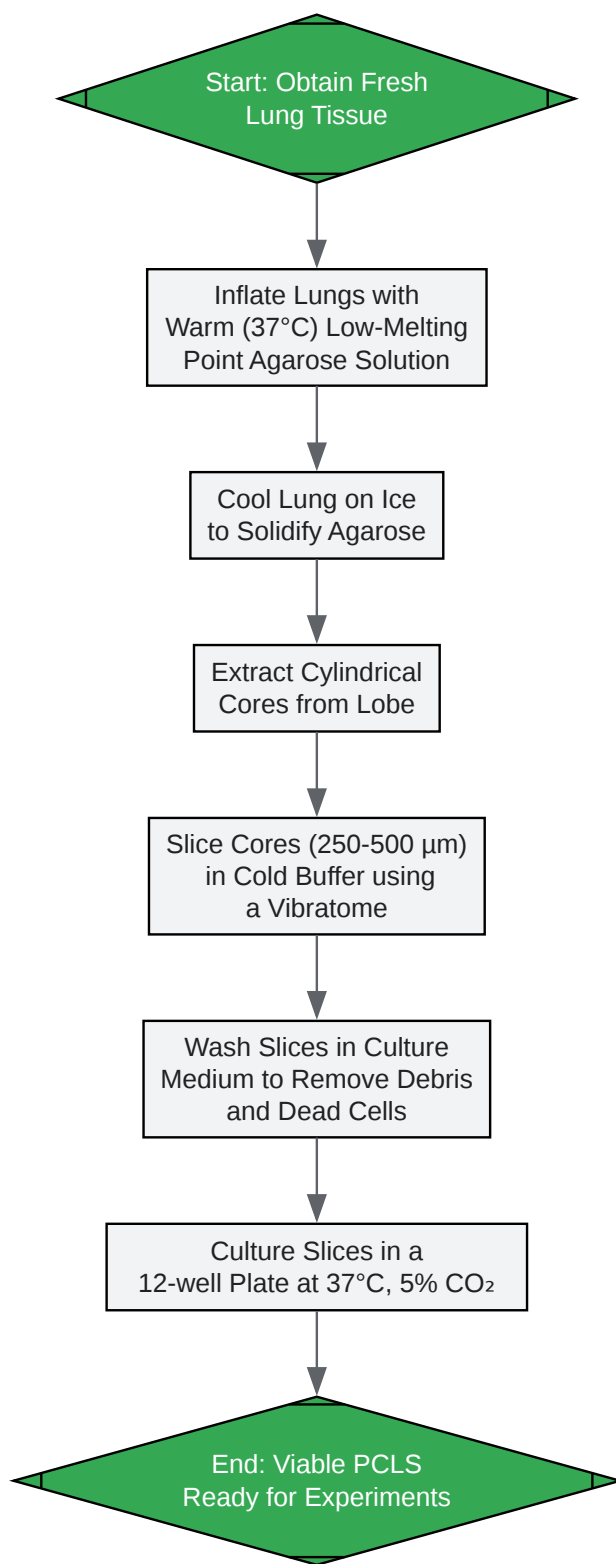
The use of **Formoterol** within the PCLS model allows for detailed investigation of its bronchodilatory efficacy and mechanism of action. Researchers can induce airway constriction in the slices using agonists like methacholine and then observe the real-time relaxation of the airway lumen following the application of **Formoterol**. [7][9] This system is invaluable for screening potential bronchodilator compounds, determining dose-response relationships, and studying the molecular pathways involved in airway smooth muscle relaxation.[7][10] Furthermore, PCLS can be used to explore the potential anti-inflammatory properties of

Formoterol by measuring its effects on cytokine release or inflammatory cell activity within the lung tissue context.[\[1\]](#)[\[3\]](#)[\[11\]](#)

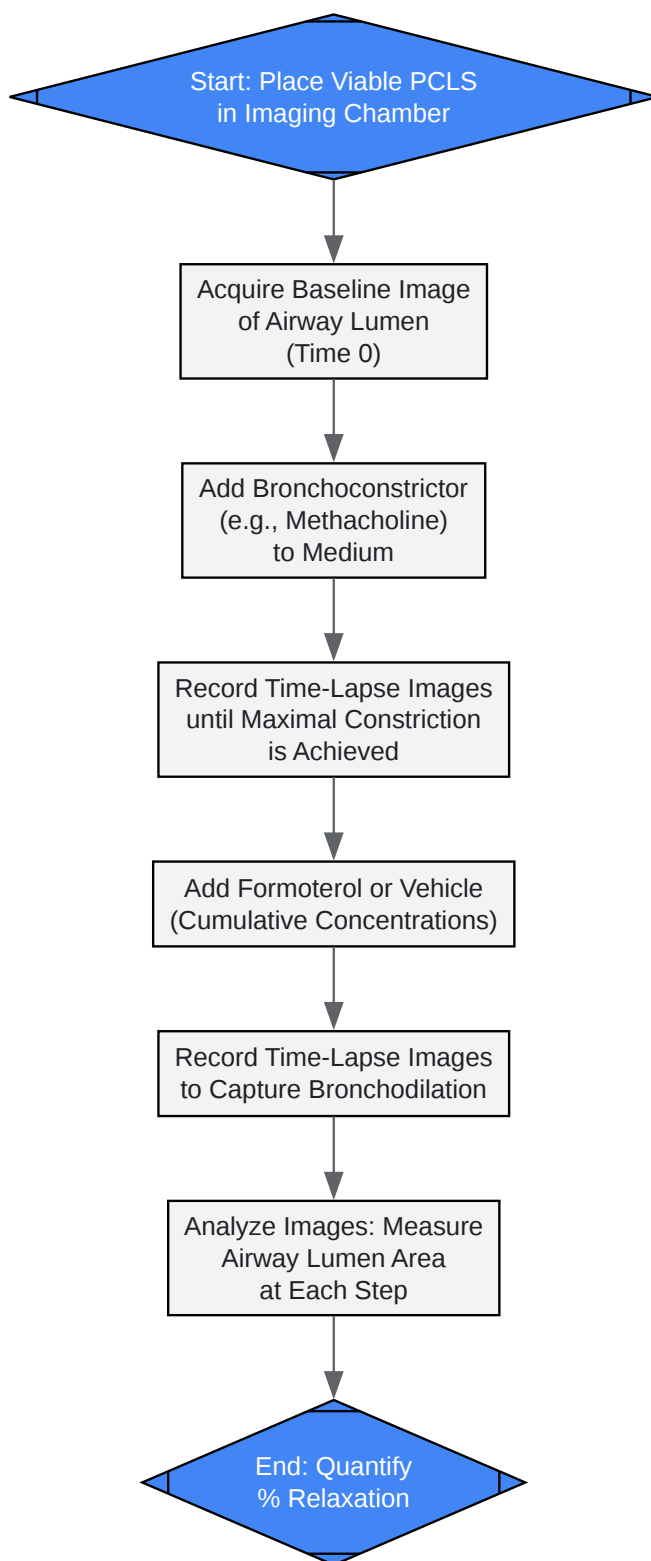
Mechanism of Action

Inhaled **Formoterol** exerts its effects by binding to β 2-adrenergic receptors on the surface of airway smooth muscle cells.[\[3\]](#)[\[12\]](#) This binding activates the stimulatory G-protein (Gs), which in turn stimulates the enzyme adenylyl cyclase.[\[3\]](#) Adenylyl cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).[\[3\]](#) The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA).[\[13\]](#)[\[14\]](#) PKA activation initiates a signaling cascade that results in the relaxation of the airway smooth muscle by decreasing intracellular calcium (Ca^{2+}) concentrations and reducing the sensitivity of the contractile machinery to Ca^{2+} .[\[9\]](#)[\[14\]](#)

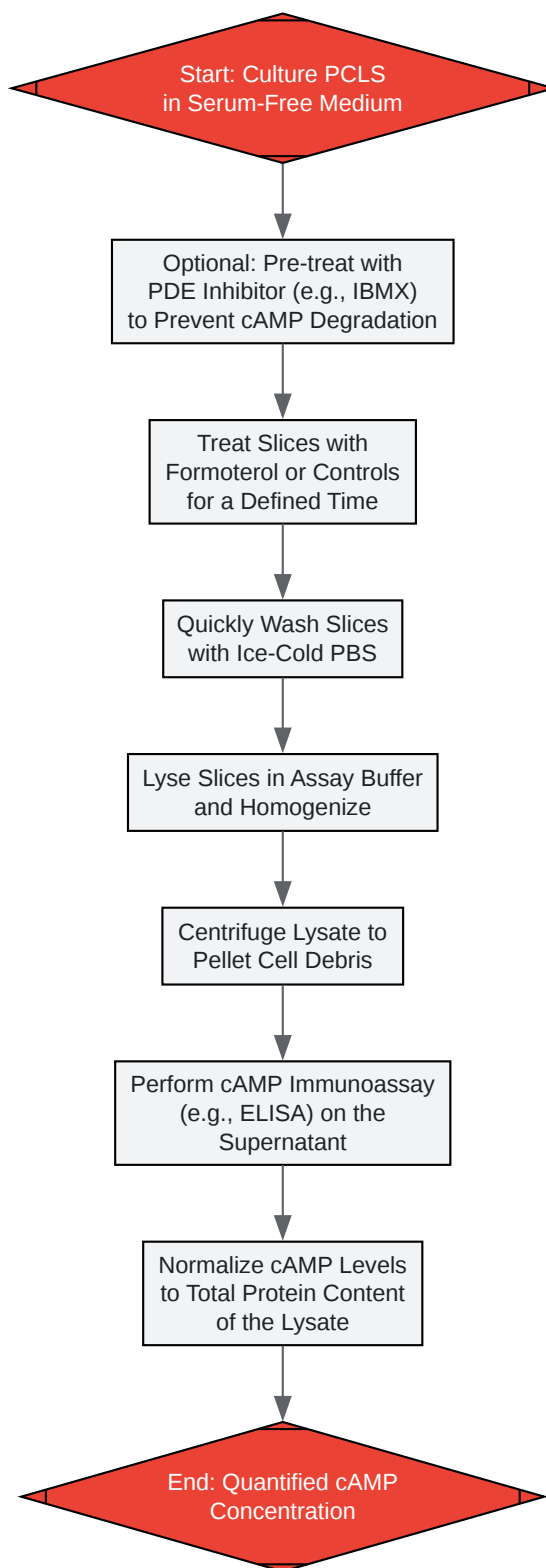




PCLS Preparation Workflow



Bronchodilation Assay Workflow



cAMP Measurement Workflow

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